

# Basic Information and Storage Conditions

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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The table below summarizes the key characteristics and storage requirements for **ARP-100**.

Property	Description
Molecular Weight	364.42 g/mol [1] [2]
CAS Number	704888-90-4 [1] [2]
Chemical Formula	C <sub>17</sub> H <sub>20</sub> N <sub>2</sub> O <sub>5</sub> S [1] [2]
Storage Form	Solid (Powder) [1] [2]
Recommended Powder Storage	-20°C [1] [2]
Powder Shelf Life	3 years from date of receipt [1] [2]

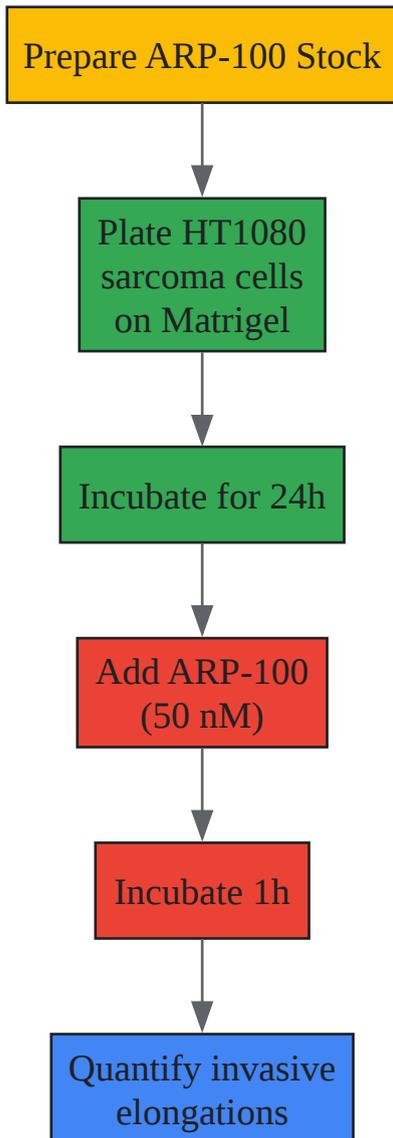
  

Solution Form	Recommended Storage	Shelf Life
Reconstituted in DMSO (10 mM stock)	-80°C	6 months [1]
Reconstituted in DMSO (10 mM stock)	-20°C	1 month [1]

## Experimental Handling and In Vitro Protocol

For cell-based experiments, **ARP-100** is typically dissolved in **DMSO** to create a concentrated stock solution (e.g., 10-100 mM) [1] [2]. This stock solution should be aliquoted to avoid repeated freeze-thaw cycles.

The experimental workflow for studying **ARP-100**'s anti-invasive effects can be summarized as follows:



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- **Cell Line:** HT1080 sarcoma cells [2].
- **Key Step:** Cells are plated on Matrigel to simulate an extracellular matrix environment for invasion studies [2].
- **Treatment:** After cell adhesion, cells are incubated with **50 nM ARP-100** for **1 hour** to observe its inhibitory effect [2].

- **Outcome Measurement:** The anti-invasive property is quantified by counting the **total number of invasive elongations** that the cells form into the Matrigel [1] [2].

## Important Handling Notes

- **Solubility:** **ARP-100** is soluble in DMSO at 100 mg/mL (274.41 mM) [1]. Note that **hygroscopic (wet) DMSO can significantly impact solubility**, so it is best to use newly opened, anhydrous DMSO [1].
- **Research Use Only:** This compound is strictly for research purposes and is not for sale to patients [1].

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## References

1. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
2. ARP 100 | MMP inhibitor | Mechanism | Concentration [selleckchem.com]

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